

# Application of Obovatol in Platelet Aggregation Studies: Notes and Protocols

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## Compound of Interest

Compound Name: Obovatol

Cat. No.: B1214055

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## Introduction

**Obovatol**, a biphenolic neolignan isolated from *Magnolia obovata*, has demonstrated significant antiplatelet and antithrombotic activities. These properties position **Obovatol** as a promising candidate for the development of therapeutic agents targeting cardiovascular diseases. This document provides detailed application notes and experimental protocols for studying the effects of **Obovatol** on platelet aggregation, drawing from published research to facilitate further investigation into its mechanism of action and therapeutic potential.

## Data Presentation

The inhibitory effects of **Obovatol** on platelet aggregation induced by various agonists are summarized below. This data highlights the potency of **Obovatol** in interfering with key platelet activation pathways.

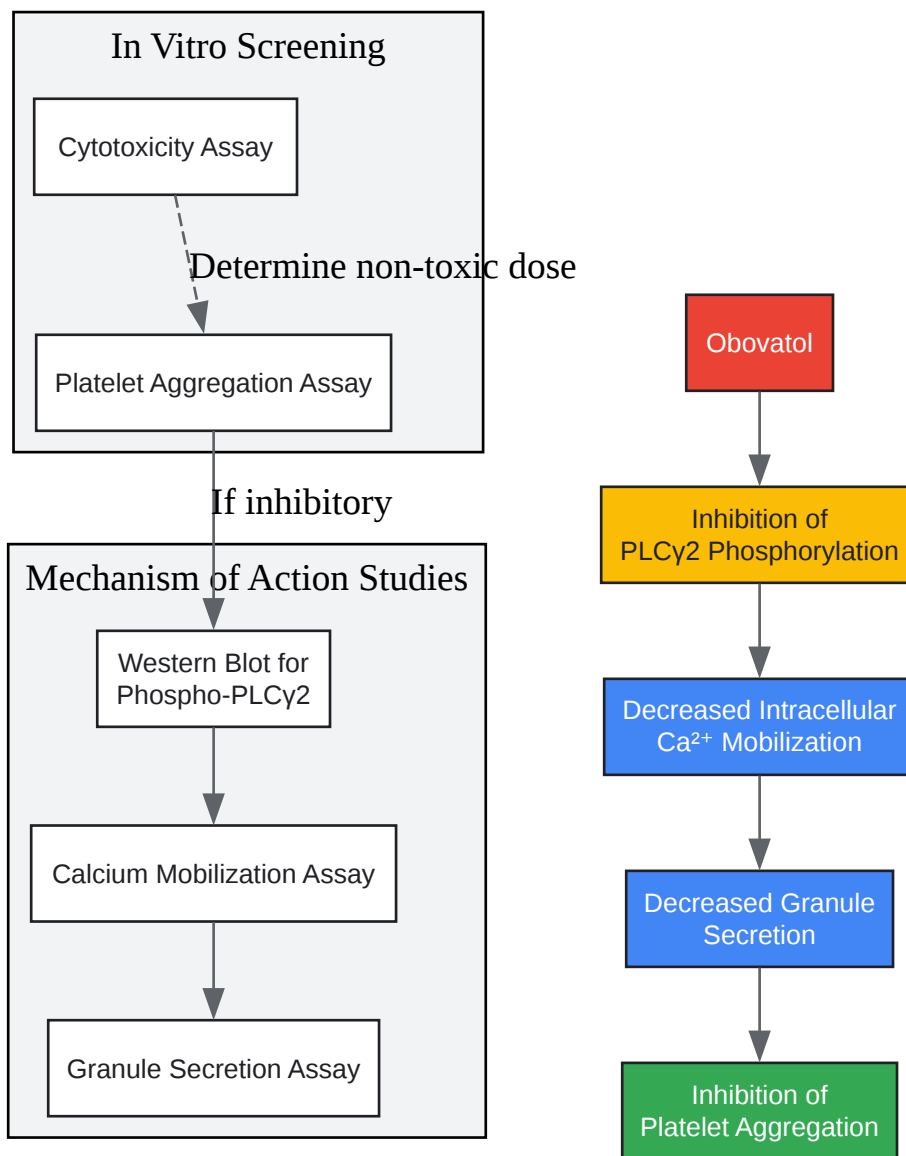
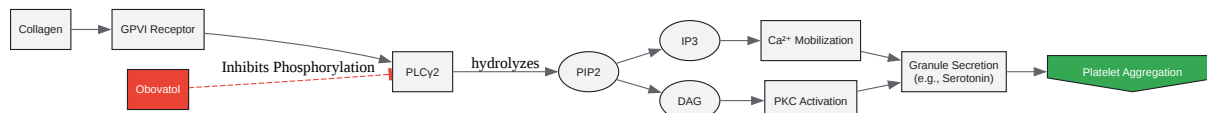
Agonist	Species	IC50 (μM)	Reference
Collagen	Rabbit	2.4 ± 0.8	[1]
Arachidonic Acid	Rabbit	4.8 ± 0.9	[1]

## Mechanism of Action

**Obovatol** exerts its antiplatelet effects primarily through the inhibition of the phospholipase C- $\gamma$ 2 (PLC- $\gamma$ 2) signaling pathway.<sup>[1]</sup> This inhibition disrupts downstream events crucial for platelet activation and aggregation.

## Signaling Pathway Diagram

The following diagram illustrates the key signaling pathway affected by **Obovatol** in collagen-induced platelet aggregation.



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## References

- 1. Synthesis and anti-platelet activity of obovatol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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